

Essential Safety and Operational Guide for Handling Adenine-13C

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Compound of Interest

Compound Name: Adenine-13C

Cat. No.: B3332080

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount for both personal safety and environmental protection. This guide provides immediate, essential safety and logistical information for the handling of **Adenine-13C**, a stable isotope-labeled compound. While the isotopic label does not alter the chemical reactivity or toxicity of the molecule, it is crucial to handle it with the same precautions as unlabeled adenine.

Adenine is classified as toxic if swallowed.^{[1][2][3][4][5]} Therefore, adherence to proper laboratory procedures is critical to minimize exposure risk.

Physical and Toxicological Data

The following tables summarize the key physical and toxicological properties of adenine. This data is for the unlabeled compound, as the 13C isotope does not significantly alter these properties.

Table 1: Physical Properties of Adenine

Property	Value
Appearance	White to light yellow crystalline powder
Melting Point	360-365 °C (decomposes)
Solubility in Water	0.103 g/100 mL
Density	1.6 g/cm ³ (calculated)
Molar Mass	135.13 g/mol

Table 2: Toxicological Data for Adenine

Test	Species	Route	Value
LD50	Rat	Oral	227 mg/kg
LD50	Mouse	Oral	783 mg/kg

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential to ensure safety when working with **Adenine-13C**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of **Adenine-13C** powder, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.
- Personal Protective Equipment (PPE): A comprehensive set of PPE is mandatory.

PPE Item	Specification
Gloves	Nitrile gloves should be worn. For extended procedures, consider double-gloving.
Eye Protection	Chemical safety goggles are required to protect against splashes.
Lab Coat	A standard laboratory coat must be worn and fully buttoned.
Respiratory Protection	Generally not required when working in a fume hood. If a fume hood is not available, a NIOSH-approved respirator is necessary.
Footwear	Closed-toe shoes are mandatory in the laboratory.

Experimental Protocol for Handling Adenine-13C Powder

- Preparation: Before starting, ensure the fume hood is clean and operational. Gather all necessary equipment, including spatulas, weigh boats, and containers for solutions.
- Weighing:
 - Place an analytical balance inside the fume hood.
 - Carefully open the **Adenine-13C** container.
 - Use a clean spatula to transfer the desired amount of powder to a weigh boat.
 - Avoid creating dust by handling the powder gently.
- Solution Preparation:
 - Add the weighed **Adenine-13C** powder to your desired solvent in a suitable container.
 - Cap the container securely before removing it from the fume hood.

- Post-Handling:
 - Tightly seal the primary container of **Adenine-13C**.
 - Clean any residual powder from the balance and work surface within the fume hood using a damp cloth. Dispose of the cloth as hazardous waste.
 - Wash hands thoroughly after completing the procedure.

Disposal Plan: Managing Adenine-13C Waste

Proper disposal of **Adenine-13C** and associated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

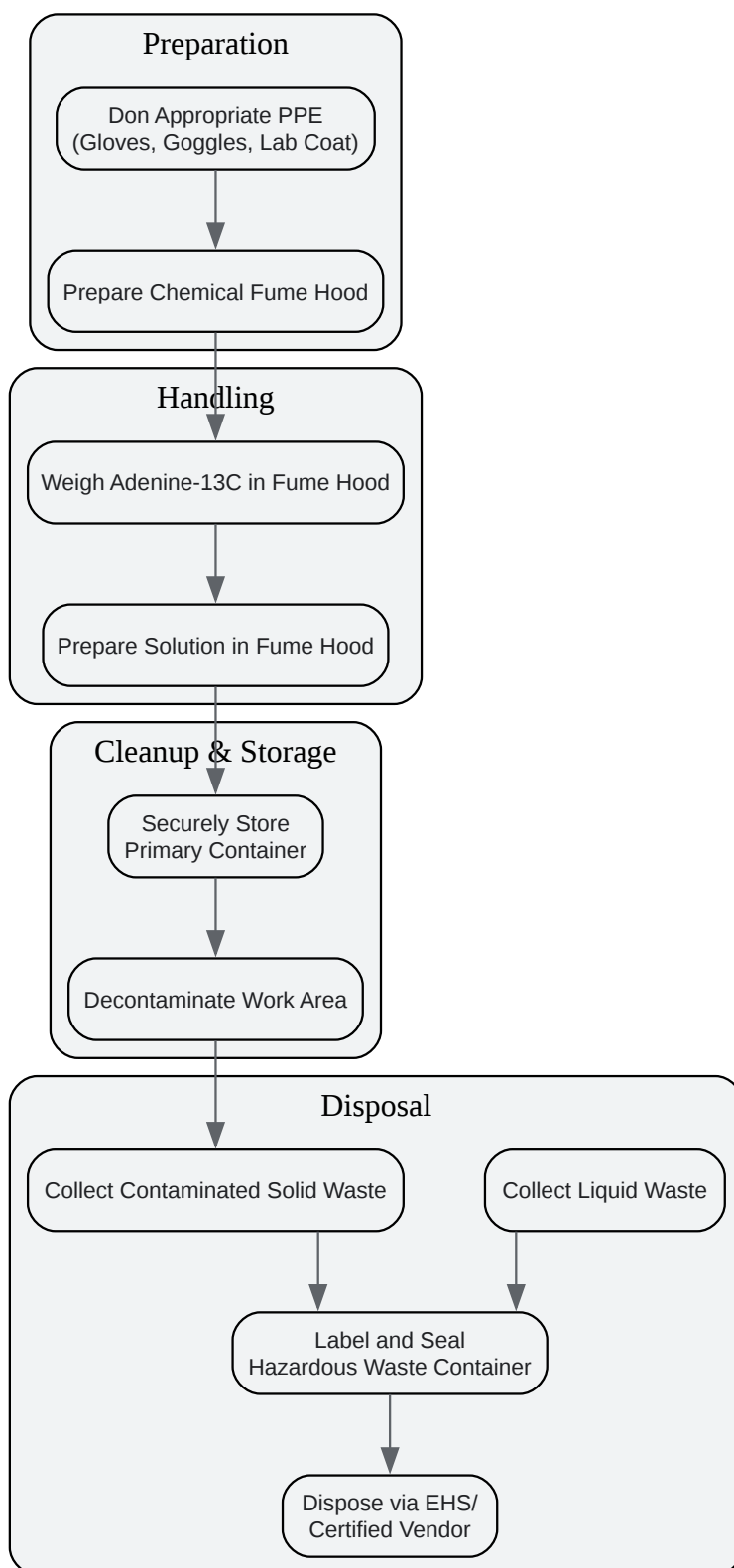
- Solid Waste:
 - Any unused **Adenine-13C** powder is considered hazardous waste.
 - Contaminated materials, including used gloves, weigh boats, and paper towels, must be collected as hazardous waste.
 - Place all solid waste into a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Solutions containing **Adenine-13C** should be collected in a separate, compatible, and clearly labeled hazardous waste container.
 - Do not mix **Adenine-13C** waste with other chemical waste streams unless compatibility has been confirmed.

Disposal Procedure

- Containerization: Use a robust, leak-proof container for all **Adenine-13C** waste. Ensure the container is properly sealed.

- Labeling: The waste container must be labeled with "Hazardous Waste," the chemical name "**Adenine-13C**," and an indication of the hazard (e.g., "Toxic").
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal company. Adhere to all local, state, and federal regulations.

Workflow for Safe Handling of Adenine-13C



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Caption: Workflow for the safe handling and disposal of **Adenine-13C**.

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